

Safe handling and storage procedures for 4-Chloro-2-methylthiopyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-methylthiopyrimidine

Cat. No.: B146335

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Application Notes and Protocols for 4-Chloro-2-methylthiopyrimidine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **4-Chloro-2-methylthiopyrimidine** (CAS No: 49844-90-8). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Hazard Identification and Classification

4-Chloro-2-methylthiopyrimidine is classified as a corrosive material that can cause severe skin burns and eye damage.^{[1][2][3][4]} It is harmful if swallowed.^[1] Appropriate precautions must be taken at all times to avoid direct contact and inhalation.

GHS Classification:

- Skin Corrosion/Irritation, Category 1B^{[2][3]}
- Serious Eye Damage/Eye Irritation, Category 1^[1]

Signal Word: Danger^{[2][3][4]}

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2][3][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Chloro-2-methylthiopyrimidine** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₅ H ₅ ClN ₂ S	[1][2]
Molecular Weight	160.63 g/mol	[1][2]
Appearance	Colorless liquid	[3]
Melting Point	-2 °C	[3]
Boiling Point	118-120 °C at 9 mmHg[1] 139-140 °C at 36 mmHg 122 °C at 18 Torr[3]	
Density	1.38 g/mL[1] 1.381 g/mL at 25 °C 1.4 g/cm ³ [3]	
Flash Point	113 °C (235.4 °F) - closed cup	
Water Solubility	Not miscible or difficult to mix in water	[3]

Experimental Protocols

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **4-Chloro-2-methylthiopyrimidine**. This includes, but is not limited to:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[3][5]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile rubber).

- Clothing: A lab coat or chemical-resistant apron must be worn.[3][5]
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[1][5][6] If the ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[6]

Safe Handling Protocol

4.1. General Handling:

- Always handle **4-Chloro-2-methylthiopyrimidine** within a certified chemical fume hood to avoid inhalation of vapors.[3][6]
- Avoid all direct contact with the skin, eyes, and clothing.[6]
- Use non-sparking tools and avoid sources of ignition such as open flames and hot surfaces. [1][3]
- Wash hands thoroughly after handling the compound.[3][4][5]

4.2. Dispensing and Weighing:

- Ensure all necessary PPE is correctly worn before proceeding.
- Place the sealed container of **4-Chloro-2-methylthiopyrimidine** and all necessary equipment (spatula, weighing boat, secondary container) inside the chemical fume hood.
- Allow the container to reach room temperature before opening to prevent moisture condensation.
- Carefully open the container.
- Dispense the required amount of the liquid into a pre-tared, sealed container.
- Tightly reseal the primary container immediately after dispensing.
- Clean any spills within the fume hood immediately using an appropriate absorbent material.
- Dispose of contaminated materials as hazardous waste.

Storage Procedures

- Store in a cool, dry, and well-ventilated area away from direct sunlight.[1][3][5][6]
- Keep the container tightly closed and sealed.[1][3][5][6]
- Store in a designated corrosives area.[3]
- Incompatible Materials: Store separately from strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[6]

First Aid and Emergency Procedures

6.1. In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3][4][5][6]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes.[1][5][6] Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4][5][6]
- Ingestion: Do NOT induce vomiting.[1][3][4] Rinse mouth with water. Never give anything by mouth to an unconscious person.[4][6] Seek immediate medical attention.

6.2. Spill and Leak Response:

- Evacuate the area and ensure adequate ventilation.
- Wear full PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

- Clean the spill area thoroughly with a suitable decontaminating agent.

Disposal

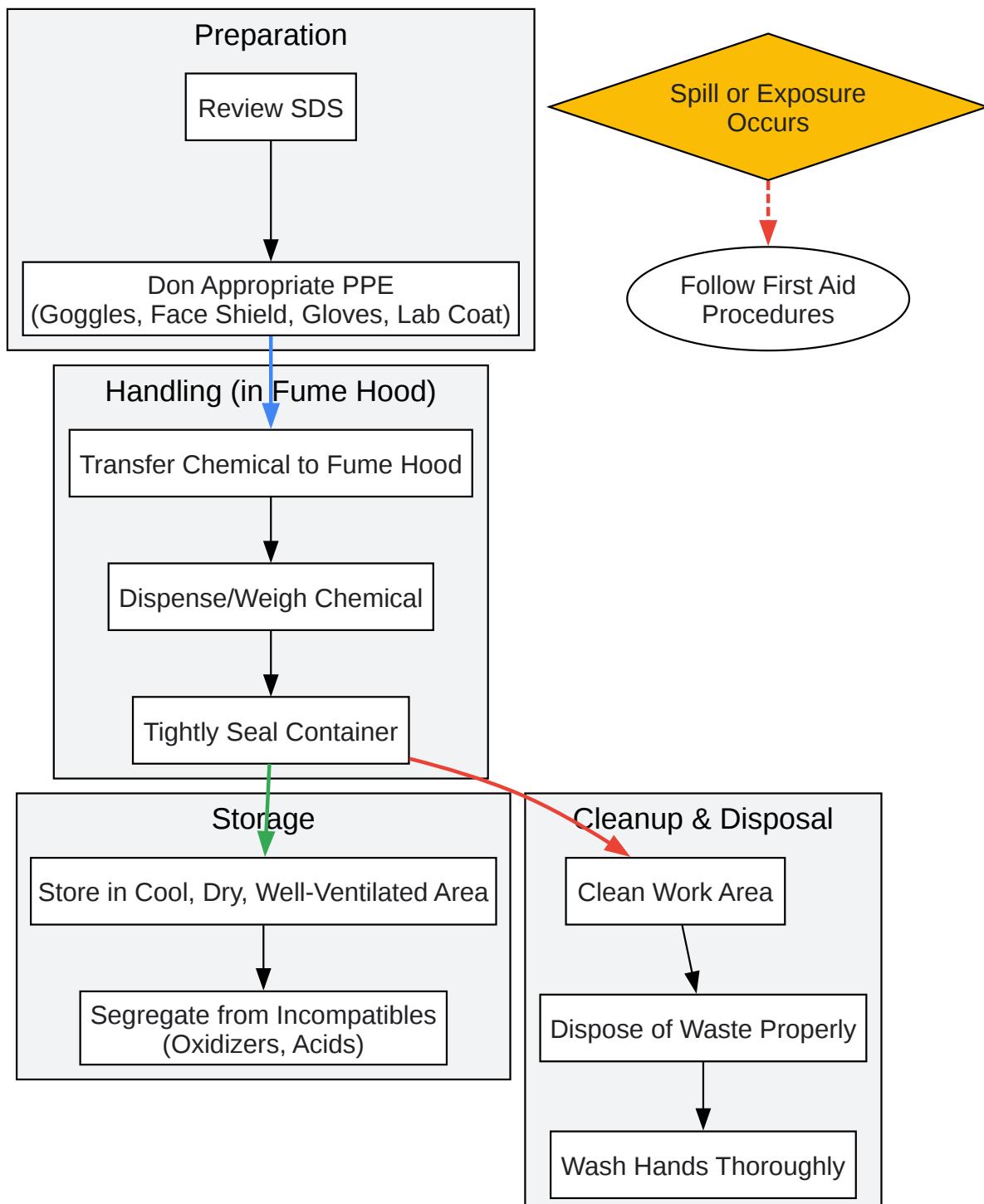
Dispose of unused **4-Chloro-2-methylthiopyrimidine** and any contaminated materials in accordance with local, state, and federal regulations.[1][5] Contact a licensed professional waste disposal service.

Visualizations

Safe Handling and Storage Workflow

The following diagram outlines the key steps for the safe handling and storage of **4-Chloro-2-methylthiopyrimidine**.

Workflow for Safe Handling of 4-Chloro-2-methylthiopyrimidine

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